

Essential Safety and Disposal Guide for 1,4-Bis(dimethylchlorosilyl)benzene

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Compound of Interest

Compound Name: 1,4-Bis(dimethylchlorosilyl)benzene

Cat. No.: B085908

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical operational and disposal procedures for **1,4-Bis(dimethylchlorosilyl)benzene** (CAS No. 1078-97-3). Adherence to these guidelines is essential for ensuring laboratory safety and proper environmental stewardship. This compound is a member of the chlorosilane family and is highly reactive, particularly with water and other protic solvents.

Safety and Hazard Information

1,4-Bis(dimethylchlorosilyl)benzene is a corrosive substance that requires careful handling in a controlled laboratory environment.^[1] The primary hazard stems from its reaction with moisture, which produces hydrochloric acid (HCl) gas.^[2]

GHS Hazard Classification:

- Pictogram: GHS05 (Corrosion)^[1]
- Signal Word: Danger^[1]
- Hazard Statement: H314 - Causes severe skin burns and eye damage.^[1]

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P310: Immediately call a POISON CENTER or doctor/physician.[1]

Material Properties and Handling

Proper handling and storage are crucial to prevent accidental exposure and reactions.

Property	Value
CAS Number	1078-97-3
Molecular Formula	C ₁₀ H ₁₆ Cl ₂ Si ₂
Molecular Weight	263.31 g/mol
Appearance	Solid
Melting Point	130-133 °C (lit.)[3][4]
Boiling Point	109-110 °C @ 1 mm Hg (lit.)[3][4]
Storage Conditions	Store in an inert atmosphere, at room temperature.[1]

Personal Protective Equipment (PPE):

A comprehensive suite of PPE is mandatory when handling **1,4-Bis(dimethylchlorosilyl)benzene** to protect against its corrosive nature.

- Eye and Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes.[5][6]
- Hand Protection: Use chemical-resistant gloves, such as neoprene or nitrile rubber.[6]
- Body Protection: A chemical-resistant apron or lab coat should be worn.[5][6]

- Respiratory Protection: Work in a well-ventilated fume hood to avoid inhalation of vapors and HCl gas produced upon contact with moisture.

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to mitigate hazards.

- Evacuate: Immediately evacuate the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Containment: For small spills, use a non-combustible absorbent material like sand or earth to contain the spill. Do not use water or combustible materials.
- Neutralization: Once absorbed, the material can be cautiously and slowly added to a solution of sodium bicarbonate or another suitable base to neutralize the resulting acid.
- Cleanup: Place the neutralized material in a sealed, properly labeled container for hazardous waste disposal.

Proper Disposal Protocol

Disposal of **1,4-Bis(dimethylchlorosilyl)benzene** must be handled with extreme care due to its reactivity. The primary method for disposal is through controlled hydrolysis followed by neutralization. This process converts the reactive chlorosilane into a less hazardous polysiloxane and neutralizes the corrosive hydrochloric acid byproduct.

Experimental Protocol for Laboratory-Scale Disposal

This protocol is designed for the safe disposal of small quantities (typically <10g) of **1,4-Bis(dimethylchlorosilyl)benzene** in a laboratory setting.

Materials:

- **1,4-Bis(dimethylchlorosilyl)benzene** waste
- Ice
- Water

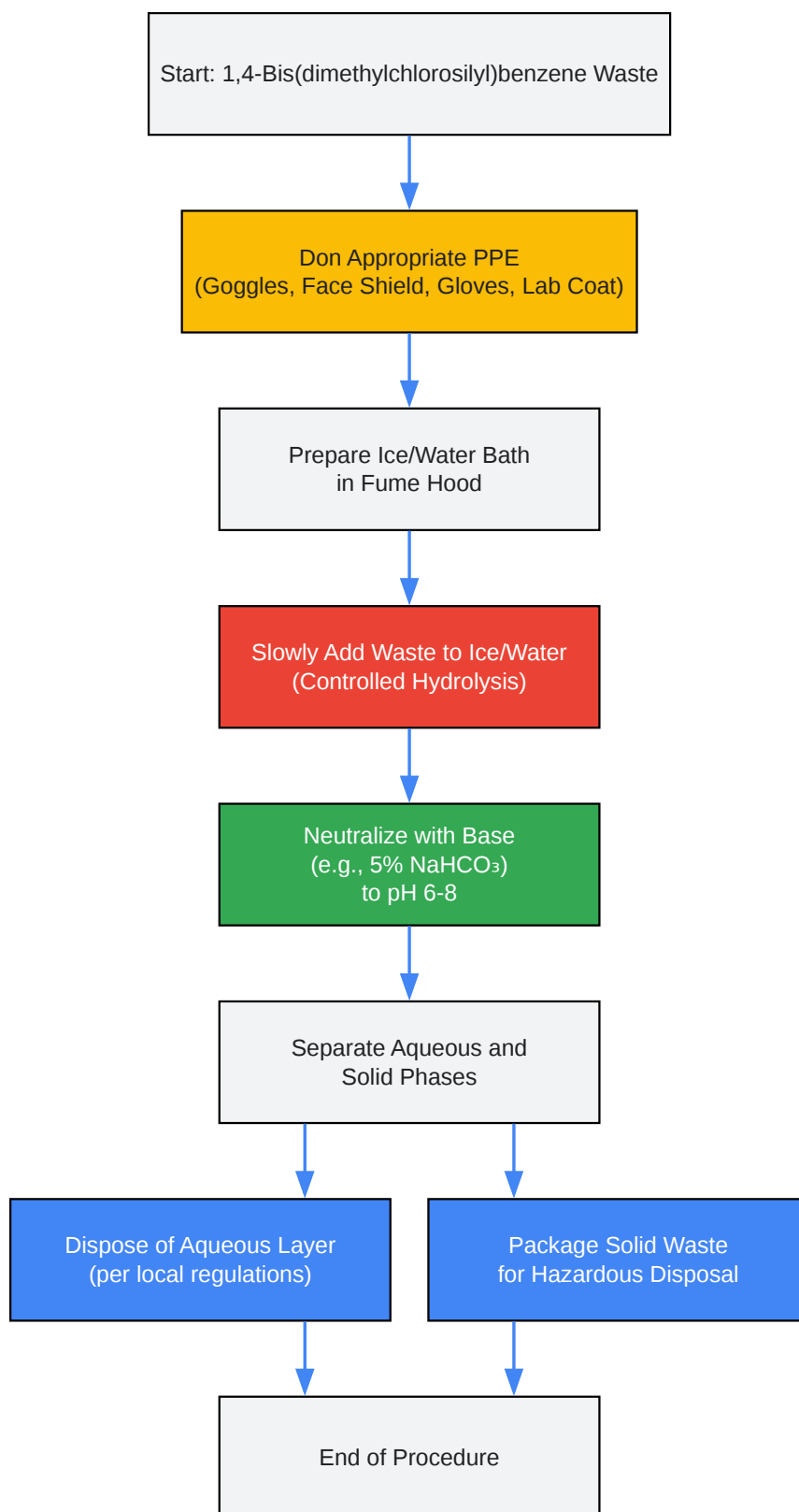
- 5% Sodium bicarbonate (NaHCO_3) solution or sodium hydroxide (NaOH) solution
- pH indicator paper or a calibrated pH meter
- Large beaker (at least 10 times the volume of the reactants)
- Stir bar and stir plate
- Appropriate PPE (chemical splash goggles, face shield, chemical-resistant gloves, lab coat)

Procedure:

- Preparation:
 - Perform all steps in a certified chemical fume hood.
 - Ensure a safety shower and eyewash station are readily accessible.
 - Prepare a large beaker with a stir bar and place it on a stir plate in the fume hood.
 - Fill the beaker with a mixture of ice and water. The volume of the ice/water mixture should be at least 10 times the volume of the chlorosilane waste to be destroyed.
- Hydrolysis:
 - Begin stirring the ice/water mixture to create a vortex.
 - Very slowly and carefully, add the **1,4-Bis(dimethylchlorosilyl)benzene** waste dropwise or in very small portions to the vortex of the stirring ice/water.
 - The reaction is exothermic and will produce hydrochloric acid gas. The slow addition and the use of an ice bath will help to control the reaction rate and temperature.^[7]
 - Observe for the cessation of vigorous reaction (fizzing and gas evolution) before adding more of the waste material.
- Neutralization:

- Once all the chlorosilane has been added and the initial vigorous reaction has subsided, continue stirring for at least 30 minutes to ensure complete hydrolysis.
- Slowly add a 5% solution of sodium bicarbonate or sodium hydroxide to the acidic solution while continuing to stir.^{[8][9]}
- Monitor the pH of the solution using pH paper or a pH meter. Continue adding the basic solution until the pH is between 6 and 8.^[10] Be cautious as the neutralization reaction is also exothermic.
- Final Disposal:
 - Once neutralized, the resulting mixture contains a solid polysiloxane precipitate and a salt solution (e.g., sodium chloride).
 - Allow the solid to settle.
 - The aqueous layer can typically be decanted and disposed of down the drain with copious amounts of water, in accordance with local regulations.
 - The solid polysiloxane waste should be collected, dried, and placed in a sealed, labeled container for solid hazardous waste disposal.

Diagram of Disposal Workflow



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Caption: Logical workflow for the safe disposal of **1,4-Bis(dimethylchlorosilyl)benzene**.

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